

Application Notes and Protocols: 4-Pentenoyl Chloride in the Synthesis of Agrochemicals

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Compound of Interest

Compound Name: 4-Pentenoyl chloride

Cat. No.: B1588072

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Introduction

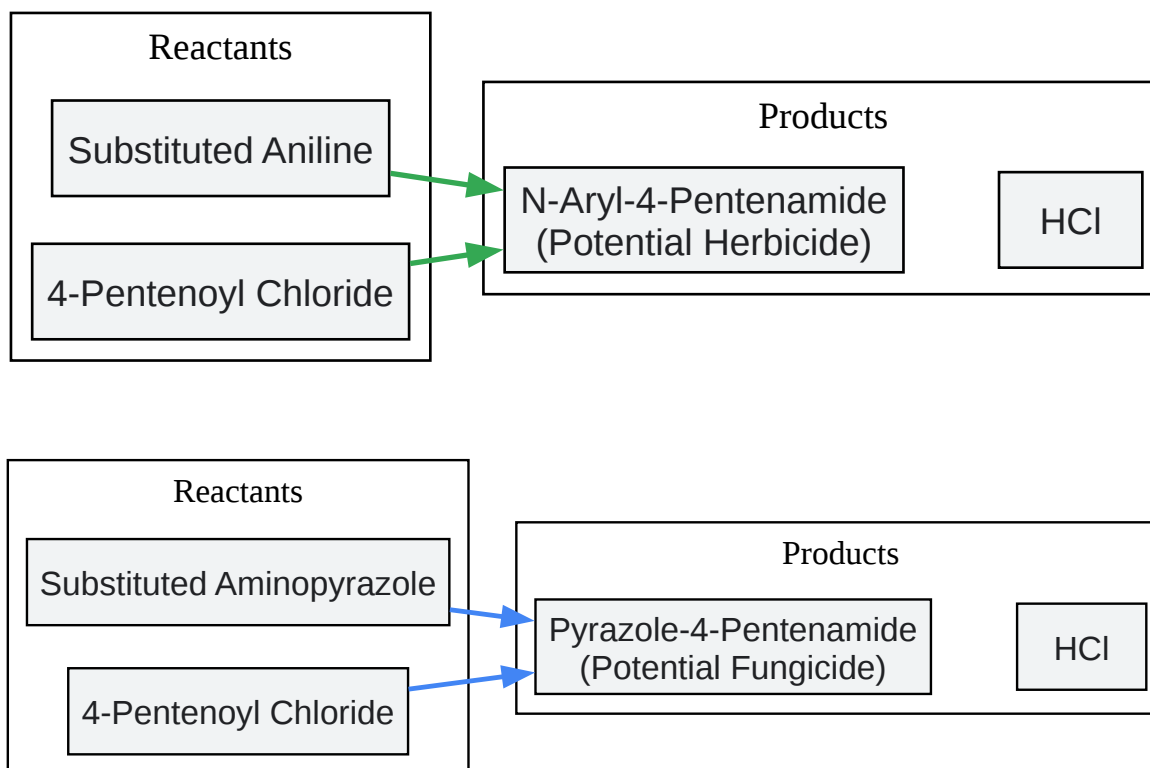
4-Pentenoyl chloride is a reactive chemical intermediate that serves as a versatile building block in the synthesis of a variety of organic compounds, including those with applications in the agrochemical industry.^[1] Its structure, featuring a terminal double bond and a reactive acyl chloride group, allows for the introduction of the pentenoyl moiety into target molecules. This functional group can be crucial for the biological activity of the resulting compounds. In agrochemical research, **4-pentenoyl chloride** is primarily utilized in the synthesis of novel amide derivatives, which are explored for their potential as herbicides, fungicides, and insecticides. The amide linkage is a common feature in many commercial pesticides, and the pentenoyl group can influence the compound's efficacy, selectivity, and environmental fate.

Application in the Synthesis of N-Aryl Pentenamides as Potential Herbicides

A significant application of **4-pentenoyl chloride** in agrochemical research is the synthesis of N-aryl pentenamides. These compounds are analogues of other anilide herbicides and are evaluated for their ability to inhibit plant growth. The synthesis generally involves the acylation of a substituted aniline with **4-pentenoyl chloride**.

General Synthetic Pathway

The reaction of **4-pentenoyl chloride** with a substituted aniline proceeds via nucleophilic acyl substitution to form the corresponding N-aryl-4-pentenamide.



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References

- 1. One-pot synthesis of anilides, herbicidal activity and molecular docking study - PubMed [pubmed.ncbi.nlm.nih.gov]
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